

Improving reproducibility of solid sample analysis with the multi N/C 2300

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Compound of Interest			
Compound Name:	NC 2300		
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Technical Support Center: multi N/C® 2300 Solid Sample Analysis

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals using the multi N/C® 2300 for solid sample analysis.

Troubleshooting Guides

This section provides solutions to common issues encountered during solid sample analysis with the multi N/C® 2300.

Issue: Inconsistent or Non-Reproducible Results

Inconsistent or non-reproducible results are a common challenge in solid sample analysis. This can manifest as high standard deviations between replicate measurements or a lack of agreement with expected values.

Possible Causes and Solutions:

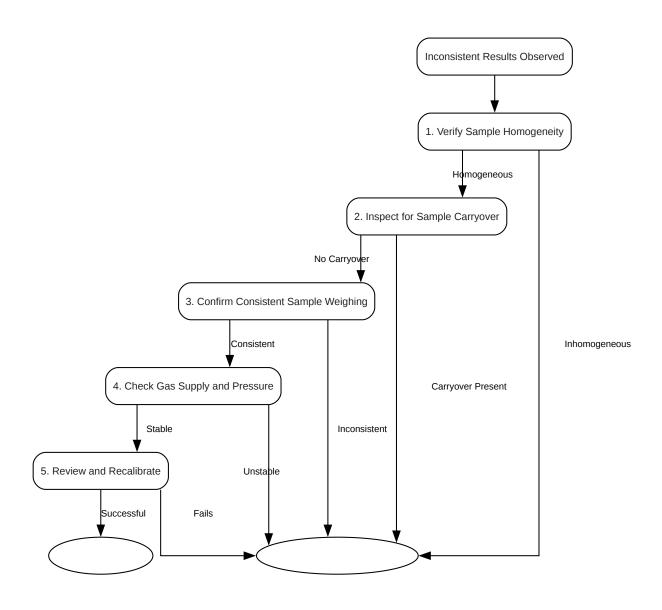
Troubleshooting & Optimization

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Cause	Solution
Non-homogeneous sample	- Ensure the sample is properly homogenized (e.g., grinding, milling) to obtain a representative portion for analysis For the multi N/C® 2300 duo with the HT 1300 solids module, larger sample sizes (up to 3 g) can be used to compensate for inhomogeneities.[1]
Sample carryover	- The multi N/C® 2300 series is designed with septum-free direct injection to prevent sample carryover, especially for particle-rich samples.[2] [3] - Ensure the sample boat is thoroughly cleaned between analyses.
Inconsistent sample weight	- Use a calibrated analytical balance to weigh the solid samples accurately Ensure that the same sample weight is used for all standards and samples, or that the software is correctly compensating for weight variations.
Gas supply fluctuations	- The VITA Flow Management System is designed to compensate for carrier gas fluctuations, ensuring long-term stable calibrations.[2] - Check the gas supply pressure and ensure it is within the recommended range (400 to 600 kPa for the HT 1300 solids module). [1]
Calibration issues	- Perform a multi-point calibration using a suitable solid standard Utilize the "Easy Cal" function, which allows for multi-point calibration from a single standard solution.[3]

Troubleshooting Workflow for Inconsistent Results:





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Caption: Troubleshooting workflow for inconsistent results.

Issue: Low or No Signal/Recovery



This issue occurs when the measured concentration of carbon or nitrogen is significantly lower than expected, or no signal is detected at all.

Possible Causes and Solutions:

Cause	Solution	
Leak in the system	- The multi N/C® 2300 software includes a self- check system with automatic and permanent leakage monitoring.[4] Check the software for any warnings Visually inspect all connections, tubing, and seals for any signs of damage or loose fittings.	
Incomplete combustion	- Ensure the furnace temperature is set appropriately for the sample matrix. The HT 1300 module allows for catalyst-free combustion up to 1800 °C (with additives), while the Double Furnace module uses catalytic oxidation up to 950 °C.[1][2] - For difficult-to-combust matrices, consider using additives as recommended by Analytik Jena.	
Detector malfunction	- The software monitors the detector status.[4] Check for any error messages related to the NDIR or CLD/ChD detector Ensure the detector is properly calibrated and has had sufficient warm-up time.	
Clogged gas lines or filters	- Inspect and clean or replace any filters in the gas lines Check for any blockages in the tubing leading to and from the furnace and detector.	

Signal Failure Analysis Pathway:





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Caption: Logical path for diagnosing signal failure.

Frequently Asked Questions (FAQs)

Q1: What is the appropriate solids module for my application?

A1: The choice of solids module depends on your specific needs:

- HT 1300 Solids Module: This is ideal for non-catalytic high-temperature combustion of up to 3 g of solid sample at temperatures up to 1800 °C (with additives).[2] It is well-suited for less homogeneous samples due to the larger sample size. The multi N/C® 2300 duo comes with this module for automated analysis.[1]
- Double Furnace Module: This module is integrated into the main analyzer and is suitable for smaller amounts of homogeneous solid samples. It uses catalytic oxidation at temperatures up to 950 °C.[1]

Q2: How can I minimize sample preparation for solid samples?

A2: The multi N/C® 2300 with the HT 1300 module is designed to minimize sample preparation. For many samples, you can directly weigh up to 3 g into the ceramic boat without the need for milling or wrapping in foil.[5] However, for highly heterogeneous samples, grinding or milling is recommended to ensure a representative sample is taken for analysis.

Q3: How do I switch between liquid and solid sample analysis on the multi N/C® 2300 duo?



A3: The layout, installation, and operation, including switching between liquid and solid operation, are described in the user manual for the HT 1300 solids module.[1] The software also plays a key role in selecting the analysis mode.

Q4: What are the key maintenance procedures for the solids analysis components?

A4: Regular maintenance is crucial for optimal performance. Key procedures include:

- Combustion Tube: Inspect regularly for cracks or residue buildup and replace as needed.
- Sample Boats: Clean ceramic boats thoroughly between each analysis to prevent crosscontamination.
- Filters and Traps: The operating manual mentions replacing water traps when their service life has elapsed.[1] Regularly check and replace other filters in the gas lines.
- Reagents and Catalysts (if applicable): For the Double Furnace module, check the catalyst condition and replace it according to the manufacturer's recommendations.

Q5: Can I analyze for both Total Carbon (TC) and Total Nitrogen (TNb) in solid samples?

A5: Yes, the multi N/C® 2300 can be configured for simultaneous measurement of nitrogen. To measure nitrogen in solid samples, an optional electrochemical detector (ChD) can be integrated, or a chemiluminescence detector (CLD) can be added as a separate module.[2]

Experimental Protocols

General Protocol for Solid Sample Analysis using the HT 1300 Module

This protocol provides a general workflow for the analysis of solid samples. Refer to the instrument's operating manual for detailed, step-by-step instructions.

- Instrument Preparation:
 - Ensure the multi N/C® 2300 and the HT 1300 solids module are turned on and have completed their initialization and self-checks.

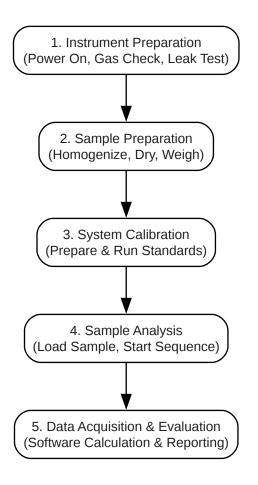


- Verify that the carrier gas (e.g., oxygen) supply is on and the pressure is within the recommended range.
- Perform a system leak test as recommended by the manufacturer.
- Sample Preparation:
 - Homogenize the solid sample if necessary (e.g., by grinding, milling, or sieving).
 - Dry the sample to a constant weight if required for the specific analysis.
- Calibration:
 - Prepare a series of solid standards of known concentrations that bracket the expected sample concentration range.
 - Alternatively, use the "Easy Cal" feature with a single stock standard.
 - Accurately weigh the standards into separate ceramic sample boats.
 - Run the calibration sequence according to the software instructions.
- Sample Analysis:
 - Accurately weigh a representative portion of the prepared solid sample into a clean ceramic sample boat. The HT 1300 allows for sample weights of up to 3 g.[2]
 - Record the exact weight.
 - Place the sample boat into the autosampler or manually introduce it into the furnace, following the instrument's operating procedure.
 - Enter the sample information, including the weight, into the analysis software.
 - Start the analysis sequence.
- Data Evaluation:



- The multiWin pro software will automatically calculate the concentration of TC, TOC (if TIC is also measured), and/or TNb based on the calibration.
- The software offers conversion functions to express results in different units or as related parameters (e.g., total protein from total nitrogen).[3]

Experimental Workflow Diagram:



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Caption: General experimental workflow for solid sample analysis.

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